

# An In-depth Technical Guide to Benzyldimethyldecylammonium Chloride (CAS 965-32-2)

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## Compound of Interest

Compound Name:	<i>Benzyldimethyldecylammonium chloride</i>
CAS No.:	63449-41-2
Cat. No.:	B1265457

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## Introduction

**Benzyldimethyldecylammonium chloride** (BDDAC), identified by CAS number 965-32-2, is a cationic surfactant and a member of the quaternary ammonium compound (QAC) family.<sup>[1][2]</sup> It is a potent antimicrobial agent with a broad spectrum of activity against bacteria and fungi, making it a valuable compound in various industrial and research applications.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of BDDAC, including its physicochemical properties, synthesis, mechanism of action, analytical methods for its characterization, and protocols for evaluating its antimicrobial efficacy.

## Physicochemical Properties

BDDAC is a white to light brown powder with a molecular formula of C<sub>19</sub>H<sub>34</sub>ClN and a molecular weight of 311.93.<sup>[1][3]</sup> It is highly soluble in water.<sup>[2]</sup> A summary of its key

physicochemical properties is presented in Table 1.

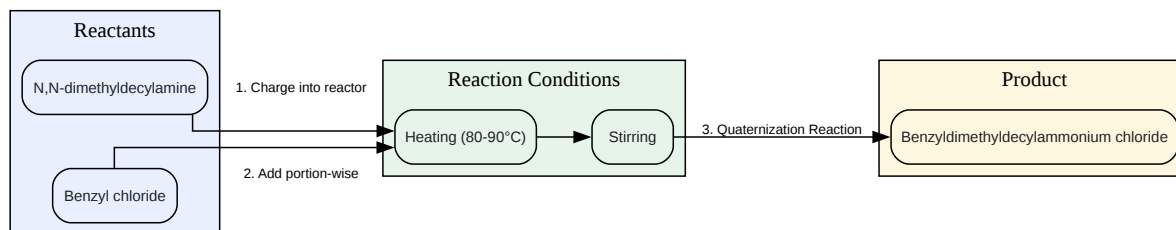
Property	Value	Reference
CAS Number	965-32-2	[1]
Molecular Formula	C19H34ClN	[1][3]
Molecular Weight	311.93 g/mol	[1][3]
Appearance	White to light brown powder	[1]
Melting Point	50 - 60 °C	[1]
Water Solubility	Very soluble	[4]

## Synthesis

The synthesis of **benzyl dimethyldecylammonium chloride** is typically achieved through the quaternization of a tertiary amine, N,N-dimethyldecylamine, with benzyl chloride. This reaction involves the nucleophilic attack of the nitrogen atom of the tertiary amine on the benzylic carbon of benzyl chloride, leading to the formation of the quaternary ammonium salt.

A general procedure for the synthesis of alkyl dimethylbenzylammonium chlorides is as follows:

- A mixture of the appropriate tertiary amine (in this case, N,N-dimethyldecylamine) is charged into a reactor.
- The mixture is heated, typically to around 40°C, with continuous stirring.
- Benzyl chloride is then added portion-wise to the reactor.
- The reaction temperature is gradually increased to 80-90°C.
- The reaction mixture is aged at this temperature for several hours to ensure the completion of the reaction.[5]
- The resulting product can be obtained in different forms, such as a gel or a solution, by adjusting the reaction conditions and the addition of solvents.[5]



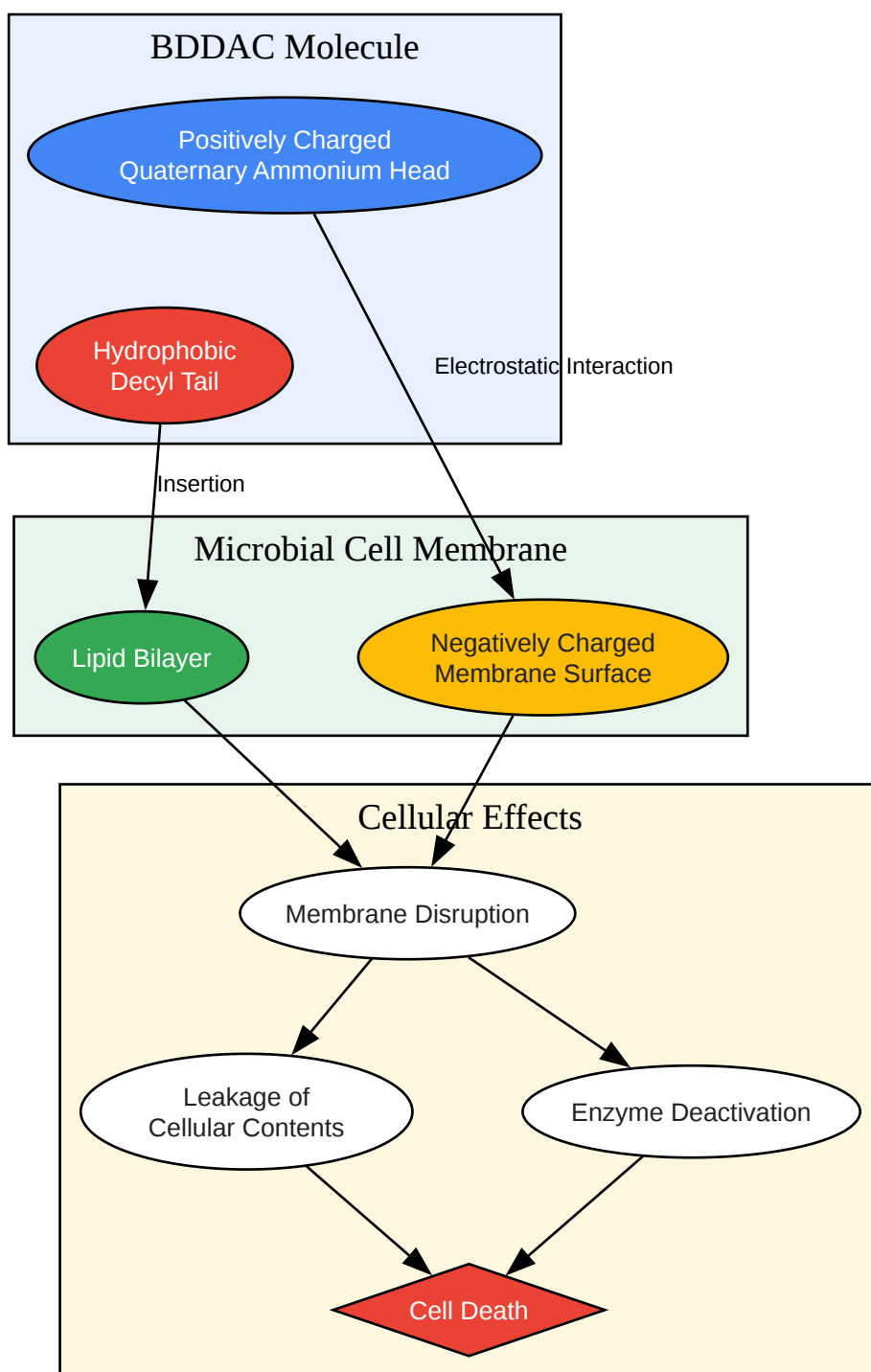
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*A simplified workflow for the synthesis of **Benzyldimethyldecylammonium chloride**.*

## Mechanism of Action

The primary mechanism of antimicrobial action of **benzyldimethyldecylammonium chloride** is the disruption of microbial cell membranes.[1][4] As a cationic surfactant, the positively charged quaternary ammonium headgroup of BDDAC interacts with the negatively charged components of the microbial cell membrane, such as phospholipids and proteins. This is followed by the insertion of the hydrophobic decyl chain into the lipid bilayer.

This process leads to a loss of membrane integrity, causing the leakage of essential intracellular components like potassium ions and nucleotides, and ultimately resulting in cell death.[4] Furthermore, the disruption of the membrane can also lead to the deactivation of membrane-bound enzymes that are crucial for cellular processes such as respiration and metabolism.[4]



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The mechanism of antimicrobial action of **Benzyldimethyldecylammonium chloride**.

## Applications in Research and Development

**Benzyltrimethyldecylammonium chloride** is utilized in a wide array of research and industrial applications due to its potent antimicrobial properties and surfactant nature.

- **Disinfectants and Antiseptics:** It is a key active ingredient in the formulation of disinfectants for surfaces in healthcare, food processing, and household settings.[1]
- **Personal Care Products:** Its surfactant and antimicrobial properties make it a common ingredient in products such as hand sanitizers, shampoos, and conditioners.[1][2]
- **Pharmaceutical Formulations:** BDDAC is used as a preservative in pharmaceutical products, particularly in eye, ear, and nasal drops.[2]
- **Industrial Applications:** It is employed in water treatment to control microbial growth and in the textile industry as a softener and antistatic agent.[1][2]
- **Research Applications:** In laboratory settings, it is used to maintain sterile conditions in cell culture and as a reagent in various chemical syntheses.[1]

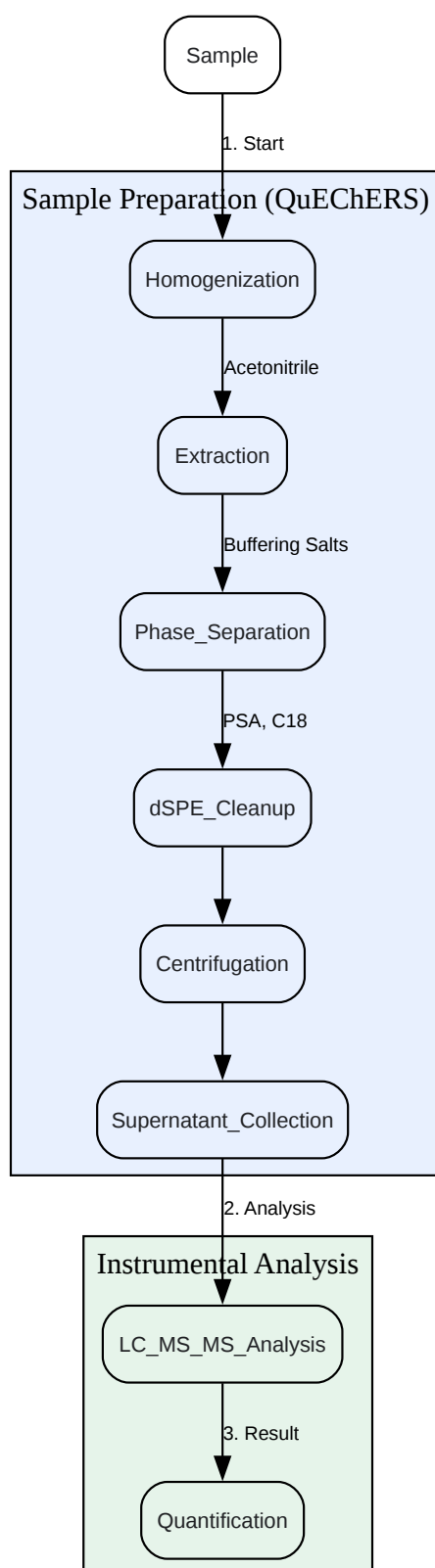
## Analytical Methodologies

The accurate quantification of **benzyltrimethyldecylammonium chloride** is essential for formulation development, quality control, and regulatory compliance. High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a widely used and highly sensitive method for the analysis of BDDAC.

## Protocol: Quantification of BDDAC using LC-MS/MS

- **Sample Preparation (QuEChERS Method):**
  - Homogenize the sample matrix (e.g., food, environmental sample).
  - Extract the homogenized sample with an appropriate solvent, such as acetonitrile.
  - Add buffering salts to induce phase separation.
  - Perform dispersive solid-phase extraction (d-SPE) for cleanup by adding a combination of sorbents like PSA and C18 to the supernatant.

- Centrifuge and collect the supernatant for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Chromatographic Separation: Use a C18 reversed-phase column with a gradient elution mobile phase, typically consisting of an aqueous solution with a buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
  - Mass Spectrometric Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor for the specific precursor and product ion transitions for BDDAC. The use of an isotopically labeled internal standard is recommended for accurate quantification.



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*A general workflow for the analysis of **Benzyltrimethyldecylammonium chloride**.*

## Antimicrobial Efficacy Evaluation

Evaluating the antimicrobial efficacy of **benzyltrimethyldecylammonium chloride** is crucial to determine its effectiveness in various applications. Standardized methods are employed to assess its bactericidal and fungicidal activity.

### Protocol: Suspension Test for Antimicrobial Efficacy

- Preparation of Microbial Suspension: Prepare a standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) in a suitable broth. Adjust the concentration to a defined level (e.g.,  $1.5 \times 10^8$  to  $5 \times 10^8$  CFU/mL).
- Test Procedure:
  - Prepare a series of dilutions of the BDDAC solution in sterile hard water or another suitable diluent.
  - Add a defined volume of the microbial suspension to the BDDAC solution.
  - Allow a specific contact time (e.g., 5, 10, 15 minutes) at a controlled temperature.
- Neutralization and Plating:
  - After the contact time, transfer an aliquot of the mixture to a neutralizing solution to stop the antimicrobial action of BDDAC.
  - Perform serial dilutions of the neutralized mixture.
  - Plate the dilutions onto a suitable agar medium.
- Incubation and Enumeration:
  - Incubate the plates under appropriate conditions.
  - Count the number of colony-forming units (CFU) on the plates.
- Calculation of Reduction: Calculate the logarithmic reduction in microbial count compared to a control (without BDDAC). A significant reduction (e.g.,  $\geq 5$  log reduction) indicates effective

antimicrobial activity.

## Toxicology and Safety

**Benzyltrimethyldecylammonium chloride** can be corrosive and an irritant to the skin, eyes, and mucous membranes.[6] Ingestion of concentrated solutions may lead to severe health consequences, including circulatory and respiratory failure.[6] It is classified as harmful if swallowed and can cause severe skin burns and eye damage.[7] Therefore, appropriate personal protective equipment, including gloves and eye protection, should be used when handling this compound.

## Conclusion

**Benzyltrimethyldecylammonium chloride** is a versatile quaternary ammonium compound with significant antimicrobial properties that make it invaluable in a multitude of research, pharmaceutical, and industrial applications. A thorough understanding of its chemical properties, synthesis, mechanism of action, and appropriate analytical and efficacy testing methods is essential for its effective and safe utilization. This guide provides a foundational resource for professionals working with this important compound.

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